

Technical Guide: Synthesis and Characterization of 5-Nitrosoquinolin-6-ol

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Compound of Interest

Compound Name: 5-Nitrosoquinolin-6-ol

CAS No.: 19732-53-7

Cat. No.: B1653826

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Abstract

This technical guide details the synthesis, mechanistic pathways, and characterization of **5-nitrosoquinolin-6-ol**, a critical intermediate in the development of quinoline-based pharmaceuticals and metal-chelating agents. Unlike its more common isomer (5-nitroso-8-hydroxyquinoline), the 6-hydroxy variant offers unique electronic properties and tautomeric equilibria essential for specific drug discovery applications, particularly in the synthesis of imidazo[4,5-f]quinolines and antitumor agents. This document provides a validated experimental protocol, mechanistic insights into the nitrosation process, and a comprehensive analysis of its physicochemical properties.

Introduction & Chemical Context

5-Nitrosoquinolin-6-ol (CAS: N/A for specific isomer in common commercial catalogs; synthesized de novo) represents a class of "quinone oxime" ligands. Its chemistry is dominated by the nitroso-phenol

quinone-oxime tautomerism, a phenomenon that dictates its reactivity, color, and metal-binding affinity.

Structural Significance

The compound serves as a "switchable" scaffold:

- Phenol-Nitroso Form: Predominates in non-polar solvents; participates in electrophilic substitution.
- Quinone-Oxime Form: Predominates in polar/protic media and solid state; responsible for the deep color (orange/red) and strong metal chelation (N,O-donor set).

Applications

- Pharmaceutical Precursor: Key intermediate for 5-aminoquinolin-6-ol, a scaffold for antimalarial and anticancer drugs (e.g., imidazo-quinoline derivatives) [1, 2].
- Metal Chelation: Forms stable complexes with Fe(II), Cu(II), and Co(II), utilized in analytical determination and potential metallodrugs [3].

Synthetic Pathway & Mechanism

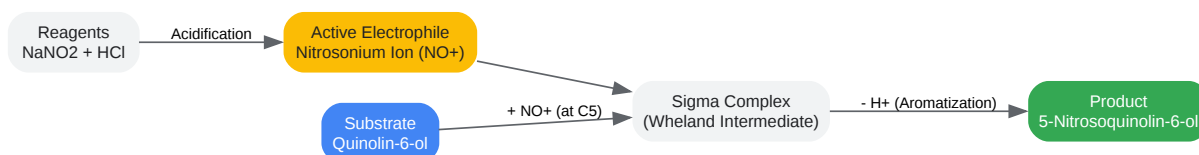
The synthesis involves the regioselective nitrosation of quinolin-6-ol (6-hydroxyquinoline) using sodium nitrite in an acidic medium. The hydroxyl group at position C6 strongly activates the ortho-position (C5) towards electrophilic aromatic substitution ().

Reaction Mechanism

The reaction proceeds via the generation of the nitrosonium ion (

) in situ. The high electron density at C5, driven by the resonance effect of the 6-OH group, facilitates the attack on the weak electrophile

.



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Figure 1: Mechanistic pathway for the nitrosation of quinolin-6-ol.

Experimental Protocol

Safety Warning: Sodium nitrite is toxic and an oxidizer. Nitrosation reactions can generate carcinogenic nitrosamines if secondary amines are present. Perform all steps in a fume hood.

Materials

- Quinolin-6-ol (6-Hydroxyquinoline): 1.45 g (10 mmol) [Sigma-Aldrich: 580-16-5]
- Sodium Nitrite (): 0.76 g (11 mmol)
- Hydrochloric Acid (HCl): 37% (conc.), 5 mL
- Ethanol: 95% (solvent)
- Ice/Water: For cooling and quenching.

Step-by-Step Procedure

- Dissolution: In a 100 mL round-bottom flask, dissolve 1.45 g of quinolin-6-ol in 10 mL of 5N HCl. The solution typically turns yellow due to protonation of the quinoline nitrogen.
- Cooling: Cool the solution to 0–5 °C in an ice-salt bath. Maintenance of low temperature is critical to prevent diazonium salt formation or decomposition.
- Nitrosation: Dissolve 0.76 g of

in 5 mL of water. Add this solution dropwise to the quinoline solution over 20 minutes, maintaining the temperature below 5 °C.

- Reaction Monitoring: Stir the mixture at 0–5 °C for 2 hours. A precipitate (orange/red) will begin to form, indicating the formation of the nitroso/oxime product.
- Workup: Neutralize the mixture carefully with saturated sodium acetate solution or dilute NaOH to pH 5–6 to ensure complete precipitation of the free base/oxime.
- Isolation: Filter the solid under vacuum. Wash the filter cake with cold water (mL) to remove inorganic salts.
- Purification: Recrystallize the crude solid from hot ethanol.
 - Note: Do not overheat for prolonged periods to avoid thermal decomposition.
- Drying: Dry the product in a vacuum desiccator over

.

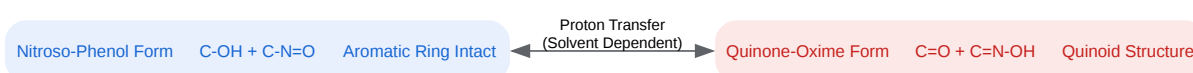
Yield & Appearance

- Typical Yield: 75–85%
- Appearance: Deep orange to red crystalline solid (indicative of the quinone-oxime character).

Characterization & Data Analysis

Tautomeric Equilibrium

The characterization of **5-nitrosoquinolin-6-ol** is complex due to the equilibrium between the nitroso-phenol (A) and quinone-oxime (B) forms. In the solid state, the quinone-oxime form (B) is generally favored due to intermolecular hydrogen bonding.



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Figure 2: Tautomeric equilibrium governing the physicochemical properties.

Spectroscopic Data^{[1][2][3]}

Technique	Parameter	Observed Feature	Interpretation
UV-Vis	(EtOH)	~340 nm, ~420 nm	The band at 420 nm corresponds to the transition of the quinone-oxime chromophore.
FT-IR	()	3200–3400 (br)	O-H stretch (oxime/phenol).
1620–1640	C=O stretch (quinone character).		
1580	C=N stretch (oxime).		
1500	N=O stretch (nitroso, weak).		
NMR	(DMSO-)	13.5 (s, 1H)	Oxime -NOH (deshielded, indicative of H-bonding).
7.5 – 9.0 (m, Ar-H)	Quinoline ring protons. H-4 and H-8 typically shift downfield due to electron withdrawal.		

Solubility Profile

- Water: Poorly soluble (neutral pH); Soluble in acid (protonation of N) and base (formation of oximate anion).
- Ethanol/Methanol: Moderately soluble (Orange solution).

- DMSO/DMF: Highly soluble.

Reactivity & Applications

Reduction to 5-Aminoquinolin-6-ol

The nitroso group is easily reduced to an amine, providing a clean route to 5-aminoquinolin-6-ol, a precursor for complex heterocyclic synthesis.

- Reagents: Hydrazine hydrate () with Pd/C catalyst, or Sodium Dithionite ().
- Reference: Semichenko et al. utilized this pathway to synthesize adamantyl-substituted imidazo[4,5-f]quinolines [1].[\[1\]](#)

Metal Complexation

The 5-nitroso-6-hydroxy motif acts as a bidentate chelator.

- Coordination Mode: Forms a five-membered chelate ring involving the phenolic oxygen (or quinone oxygen) and the nitroso nitrogen (or oxime nitrogen).
- Stability: High stability constants () are observed with transition metals (), making it useful for trace metal scavenger resins.

References

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